

Iguratimod administration with food recommendations

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Compound Focus: Iguratimod

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Food-Effect Pharmacokinetics Summary

The table below consolidates quantitative data from a Phase I study investigating the effect of food on **iguratimod**.

Pharmacokinetic Parameter	Fasted State	Fed State	Impact of Food
Tmax (Time to Cmax)	Information Missing	Information Missing	Shortened
Cmax (Peak Concentration)	Information Missing	Information Missing	Increased
AUC0-last (Extent of Absorption)	No Significant Difference	No Significant Difference	Unchanged
T1/2 (Half-life)	No Significant Difference	No Significant Difference	Unchanged

Conclusion from Study: Food may promote the absorption of **iguratimod** by increasing its peak concentration and shortening the time to reach it, without significantly affecting the overall extent of absorption or the drug's half-life. Therefore, **iguratimod** can be administered with food [1].

Experimental Protocol: Food-Effect Assessment

The data in the table above was derived from the following clinical study methodology, which can serve as a reference for your experimental design.

1. Study Design

- **Type:** A randomized, single-dose, two-period, two-sequence crossover study [1].
- **Groups:** Subjects were divided into a **fed group** and a **fasted group**.
- **Dosing:** Each group received a single **50 mg dose** of **iguratimod** on day 1.
- **Washout & Crossover:** Following a **14-day washout period**, the two groups were crossed over and received the same single dose on day 15. This design allows each subject to serve as their own control [1].

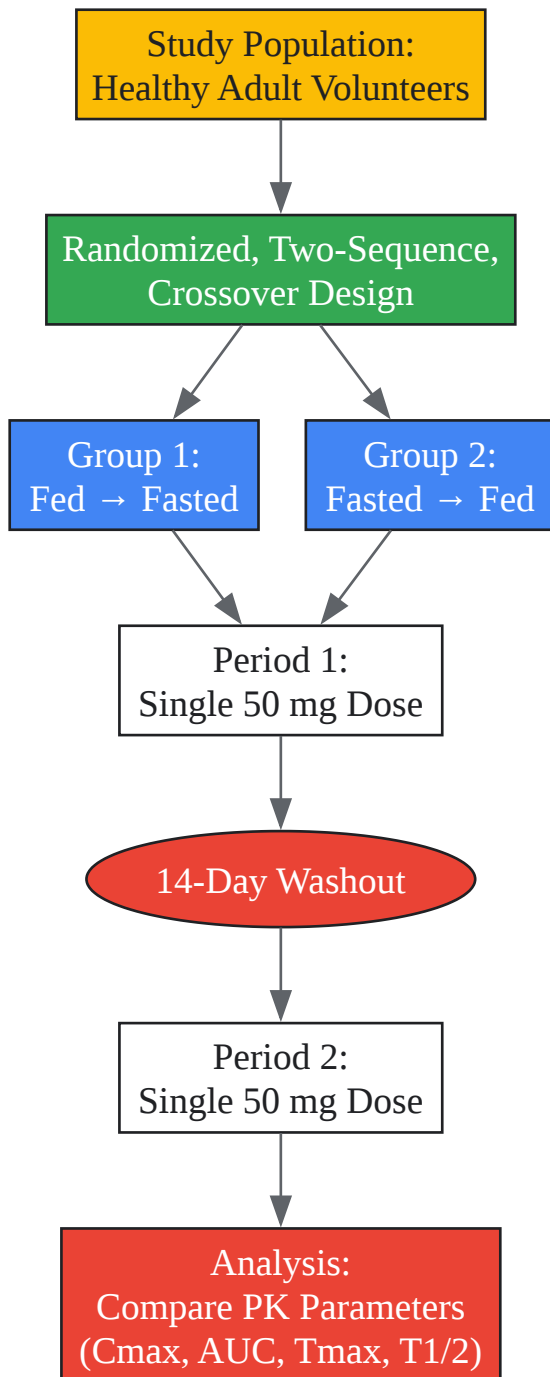
2. Key Parameters Measured

- **Primary PK Parameters:** C_{max} , $AUC_{0-\infty}$, T_{max} , $T_{1/2}$ [1].
- **Safety Monitoring:** Adverse events (AEs) were monitored throughout the study [1].

3. Analytical Methodology

- **Bioanalysis:** Pharmacokinetic parameters were determined by analyzing **plasma concentrations** of **iguratimod** over time [1].
- **Statistical Analysis:** Statistical comparisons of PK parameters were made between the fed and fasted states to determine significance [1].

The workflow for this study design is summarized in the diagram below:



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Technical Support FAQs

Q1: What is the clinical recommendation for administering iguratimod with food? Based on the pharmacokinetic study results, the concluding recommendation is that "**iguratimod can be administered**

with food" [1]. This is supported by a separate review which also confirms that food does not affect its pharmacokinetics [2].

Q2: What is the safety profile of iguratimod at the studied dose? In the single-ascending dose part of the same study, **iguratimod** at doses up to 50 mg was **well tolerated**. Most adverse effects (AEs) were mild, and no severe AEs occurred [1].

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References

1. A randomized phase I study to evaluate the safety, tolerability... [pubmed.ncbi.nlm.nih.gov]
2. : a valuable remedy from the Asia Pacific region for... Iguratimod [nature.com]

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